

Analytical methods for 3,3,5-Trimethylcyclohexanol characterization

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Compound of Interest

Compound Name: 3,3,5-Trimethylcyclohexanol

CAS No.: 116-02-9

Cat. No.: B090689

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Abstract

This application note details a robust analytical framework for the characterization of **3,3,5-Trimethylcyclohexanol** (TMCH), a critical intermediate in the synthesis of vasodilators (e.g., Cyclandelate) and fragrance ingredients. Due to its fixed trimethyl substitution pattern, TMCH exists as cis and trans diastereomers with distinct physicochemical properties and reactivities. This guide provides a self-validating protocol for isomer resolution using Capillary Gas Chromatography (GC-FID) and definitive stereochemical assignment via Proton Nuclear Magnetic Resonance (

H-NMR).

Introduction & Chemical Context

3,3,5-Trimethylcyclohexanol (CAS: 116-02-9) is produced via the catalytic hydrogenation of isophorone (3,5,5-trimethylcyclohex-2-en-1-one) followed by the reduction of the intermediate 3,3,5-trimethylcyclohexanone.

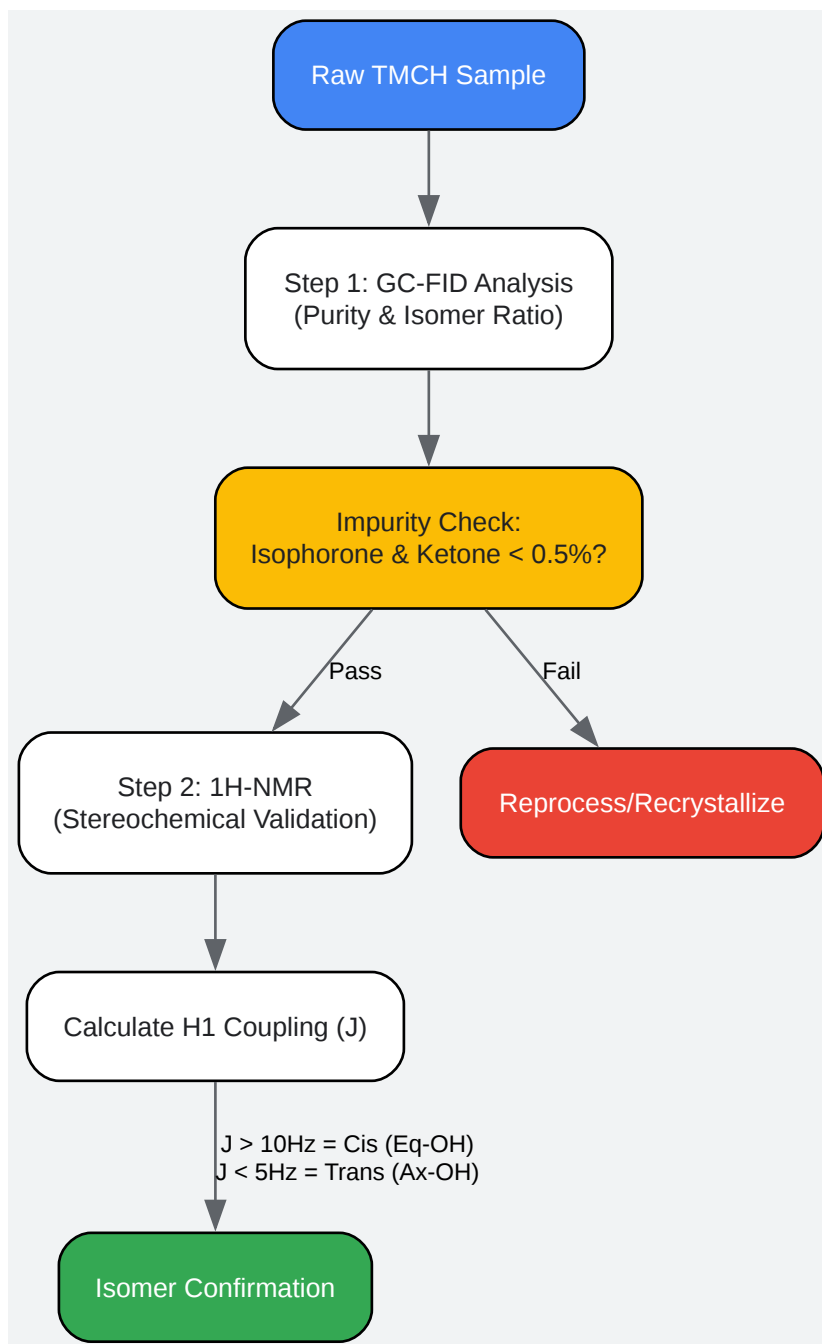
The challenge in analyzing TMCH lies in its stereochemistry. The molecule possesses a cyclohexane ring "locked" by the bulky methyl groups, particularly the methyl at position 5, which preferentially adopts an equatorial conformation to minimize 1,3-diaxial strain.

- **Cis-Isomer:** The hydroxyl group (-OH) is cis to the C5-methyl group. In the preferred conformer, the -OH is Equatorial.
- **Trans-Isomer:** The hydroxyl group is trans to the C5-methyl group. In the preferred conformer, the -OH is Axial.

Differentiation is critical because the axial vs. equatorial position of the hydroxyl group significantly influences esterification rates (e.g., in Cyclandelate synthesis) and biological activity.

Analytical Workflow Visualization

The following decision tree outlines the logical flow for characterizing a TMCH sample, ensuring both purity and isomeric ratio are established.



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Figure 1: Analytical workflow for **3,3,5-Trimethylcyclohexanol** characterization.

Protocol 1: High-Resolution GC-FID Separation

Objective: To quantify purity and determine the cis/trans isomer ratio. Principle: Separation is achieved based on polarity differences. The cis isomer (equatorial -OH) is more accessible for

hydrogen bonding with a polar stationary phase than the trans isomer (axial -OH, sterically shielded). Therefore, a polar column is required for optimal resolution.

Instrumental Parameters

Parameter	Setting
System	GC with Flame Ionization Detector (FID)
Column	DB-WAX (PEG) or equivalent (30 m × 0.25 mm × 0.25 µm)
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)
Inlet	Split (Ratio 50:1), 250°C
Oven Program	60°C (1 min)
	5°C/min to 160°C
	20°C/min to 240°C (hold 5 min)
Detector	FID @ 260°C; H ₂ : 30 mL/min, Air: 400 mL/min
Injection Vol.	1.0 µL

Sample Preparation

- Weigh 50 mg of TMCH sample into a 20 mL vial.
- Dissolve in 10 mL of Dichloromethane (DCM) or Methanol.
- Vortex for 30 seconds. Transfer to an autosampler vial.

Data Analysis & Retention Logic

On a Polyethylene Glycol (WAX) column, the elution order is governed by the strength of hydrogen bonding:

- Impurity 1: 3,3,5-Trimethylcyclohexanone (Intermediate) – Elutes early.
- Impurity 2: Isophorone (Starting Material) – Elutes mid-chromatogram.

- Trans-TMCH: Axial -OH (Shielded)

Weaker interaction

Elutes First.

- Cis-TMCH: Equatorial -OH (Exposed)

Stronger interaction

Elutes Second.

Note: On non-polar columns (e.g., DB-1), this order may reverse or peaks may co-elute due to boiling point similarities.

Protocol 2: Stereochemical Validation via H-NMR

Objective: To definitively assign "Cis" and "Trans" labels to the bulk material without relying solely on retention time standards. Principle: The coupling constant (

) of the methine proton at C1 (H1) reveals its axial or equatorial orientation.

Mechanistic Logic (The Karplus Relationship)

- Structure: The C5-methyl group locks the ring with C5-Me in the Equatorial position.
- Cis-Isomer (Equatorial OH): The H1 proton is Axial. It has two large trans-diaxial couplings (Hz) with the axial protons at C2 and C6.
 - Signal: Broad Multiplet (tt), Width > 20 Hz.
- Trans-Isomer (Axial OH): The H1 proton is Equatorial. It has only small gauche-equatorial/axial couplings (Hz).
 - Signal: Narrow Multiplet (br s or q), Width < 10 Hz.

Experimental Setup

- Solvent:
(Chloroform-d).
- Concentration: ~10 mg in 0.6 mL.
- Reference: TMS (0.00 ppm).

Interpretation Guide

Isomer	C5-Me	-OH Position	H1 Position	H1 Signal Appearance	H1 Chemical Shift ()
Cis	Equatorial	Equatorial	Axial	Broad (tt), Hz	~3.6 - 3.8 ppm
Trans	Equatorial	Axial	Equatorial	Narrow (br s), Hz	~3.9 - 4.1 ppm

Self-Validation Check: If your major GC peak corresponds to the NMR sample showing a broad H1 multiplet, your major isomer is Cis.

Impurity Profiling & Specifications

For pharmaceutical precursors (e.g., Cyclandelate), strict control of the ketone intermediate is required as it cannot undergo esterification, leading to yield loss and purification issues.

Target Specifications:

- **3,3,5-Trimethylcyclohexanol (Total):**
98.0%
- Isomer Ratio: Application dependent (typically Cis-rich for stability).
- 3,3,5-Trimethylcyclohexanone:

0.5%

- Isophorone:

0.1% (Due to potential toxicity/reactivity).

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 8298, **3,3,5-Trimethylcyclohexanol**. Retrieved from [\[Link\]](#)
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